

Application Notes and Protocols: 2,7-Dimethylphenazine as a Redox Indicator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dimethylphenazine

Cat. No.: B15491785

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,7-Dimethylphenazine is a heterocyclic organic compound belonging to the phenazine family. Phenazine derivatives are known for their rich redox chemistry, making them suitable for a variety of applications, including as redox indicators in analytical chemistry. This document provides an overview of the potential applications of **2,7-dimethylphenazine** as a redox indicator, including its mechanism of action, and protocols for its use in redox titrations. Due to a lack of extensive specific data for **2,7-dimethylphenazine**, some information and protocols are based on the well-characterized properties of related phenazine-based indicators such as Neutral Red and Safranin. Experimental validation is recommended before routine use.

Physicochemical Properties

A summary of the key physicochemical properties of **2,7-dimethylphenazine** is provided in the table below.

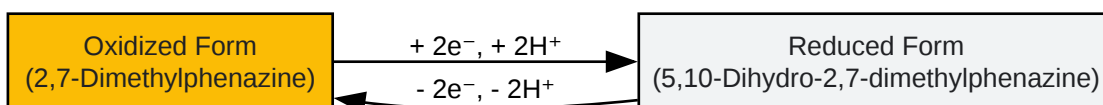
Property	Value	Source
IUPAC Name	2,7-dimethylphenazine	[1]
Molecular Formula	C ₁₄ H ₁₂ N ₂	[1]
Molecular Weight	208.26 g/mol	[1]
CAS Number	3236-92-8	[1]
Appearance	Not specified in literature; likely a crystalline solid	
Solubility	Not specified in literature; phenazines are generally soluble in organic solvents and sparingly soluble in water	

Redox Properties and Mechanism of Action

The utility of **2,7-dimethylphenazine** as a redox indicator stems from its ability to undergo a reversible two-electron reduction and oxidation, which is accompanied by a distinct color change. The core of this functionality lies in the nitrogen-containing heterocyclic rings of the phenazine structure.

The generalized redox mechanism for a dimethylphenazine (DMPZ) involves the addition of two electrons and two protons to the oxidized form (yellow, in the case of the parent phenazine) to yield the reduced dihydrophenazine form (colorless). The exact color of the oxidized and reduced forms of **2,7-dimethylphenazine** is not well-documented and would need to be determined experimentally.

Redox Mechanism of Dimethylphenazine



Preparation

Pipette 25 mL Fe(II) solution

Add 25 mL 1 M H₂SO₄

Add 2-3 drops of
2,7-Dimethylphenazine indicator

Titration

Titrate with 0.1 M Ce(IV) solution

Observe sharp color change
at the endpoint

Analysis

Record final burette volume

Repeat titration for reproducibility

Calculate analyte concentration

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,7-Dimethylphenazine | C₁₄H₁₂N₂ | CID 12482157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 2,7-Dimethylphenazine as a Redox Indicator]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15491785#2-7-dimethylphenazine-as-a-redox-indicator-in-analytical-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

